

Ro 09-1428: A Technical Guide to a Novel Catechol-Substituted Cephalosporin

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Compound of Interest

Compound Name: Ro 09-1428

Cat. No.: B1680653

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Abstract

Ro 09-1428 is a parenteral, broad-spectrum cephalosporin antibiotic characterized by the presence of a catechol moiety. This structural feature is crucial for its enhanced activity, particularly against challenging Gram-negative pathogens such as *Pseudomonas aeruginosa*. The primary mechanism of action of **Ro 09-1428** involves the targeted inhibition of penicillin-binding protein 3 (PBP3), an essential enzyme in the final stages of bacterial cell wall biosynthesis. This inhibition disrupts the integrity of the peptidoglycan layer, leading to bacterial cell lysis and death. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activity of **Ro 09-1428**, including detailed experimental protocols and a visual representation of its mechanism of action.

Chemical Structure and Physicochemical Properties

Ro 09-1428 is a semi-synthetic cephalosporin with a catechol group attached to its structure. The presence of this catechol moiety is believed to facilitate the uptake of the antibiotic by bacteria through their iron transport systems, contributing to its potent activity.

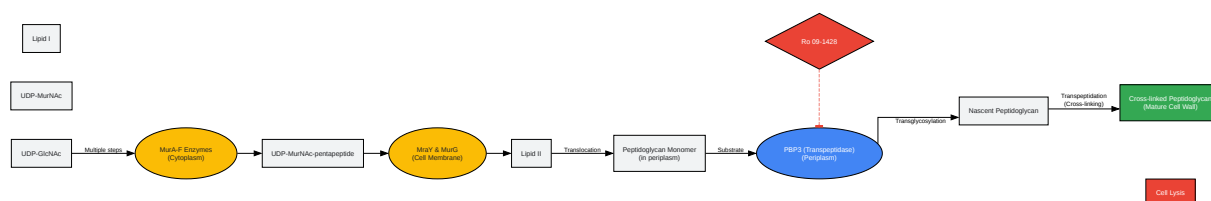
Property	Value
Chemical Formula	C ₃₁ H ₃₁ N ₁₁ O ₁₀ S ₃
Molecular Weight	813.84 g/mol
CAS Number	134452-47-4
Appearance	Powder
Storage Conditions	Powder: -20°C for 3 years In solvent: -80°C for 1 year

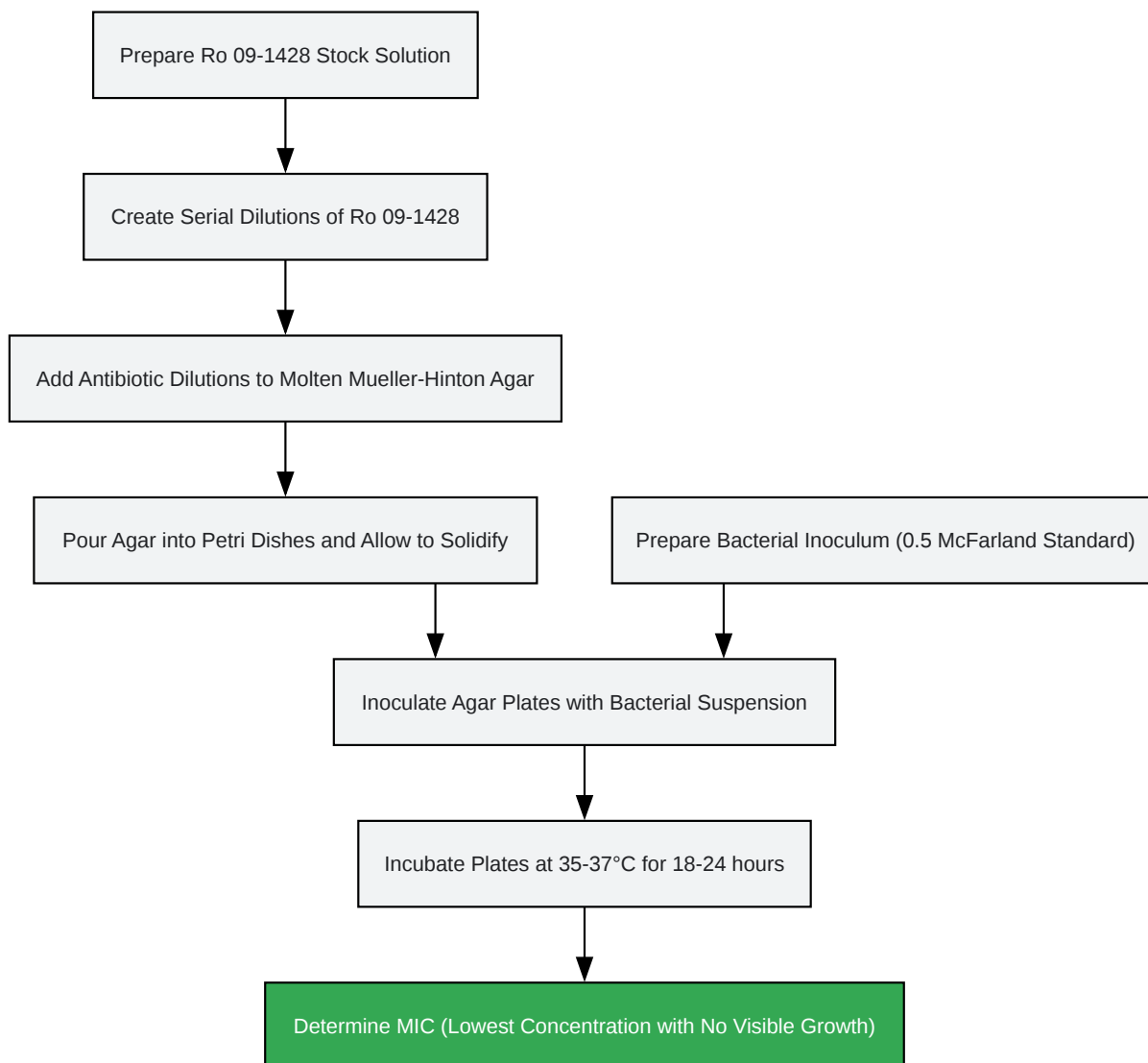
Further data on melting point, solubility, and pKa are not consistently available in the public domain and would require experimental determination.

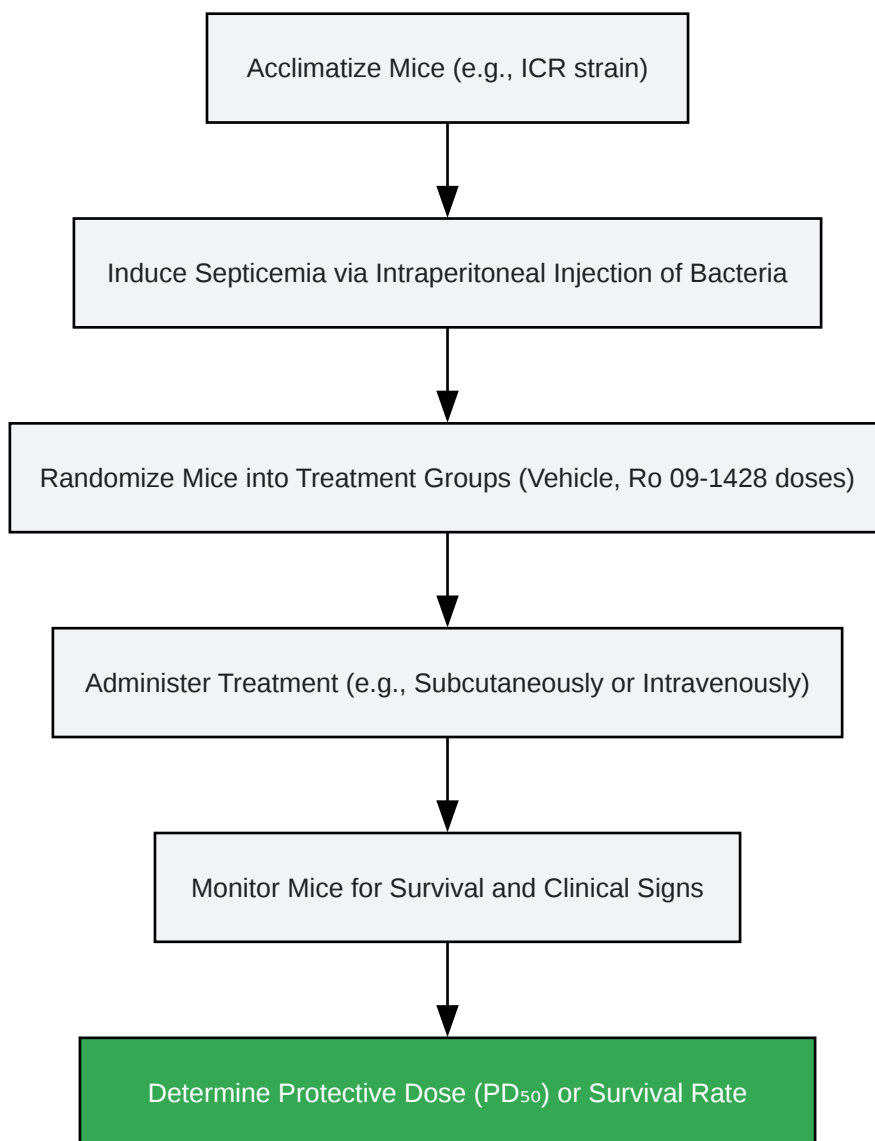
Mechanism of Action: Inhibition of Bacterial Cell Wall Synthesis

The bactericidal activity of **Ro 09-1428** is attributed to its ability to interfere with the synthesis of the bacterial cell wall. Specifically, it targets and inhibits Penicillin-Binding Protein 3 (PBP3), a critical transpeptidase involved in the cross-linking of peptidoglycan chains.^{[1][2]} This process is essential for maintaining the structural integrity of the bacterial cell wall.

The following diagram illustrates the bacterial cell wall synthesis pathway and the inhibitory action of **Ro 09-1428**.







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References

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- 2. researchgate.net [researchgate.net]

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